Application Notes and Protocols for Dianil Blue 2R in Root Colonization Studies

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Compound of Interest

Compound Name:	*Dianil Blue 2R*
CAS No.:	*5442-09-1*
Cat. No.:	*B1614283*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing **Dianil Blue 2R**, a vital stain for the visualization and quantification of microbial colonization in plant roots. This technique is particularly crucial for studying symbiotic relationships, such as those involving arbuscular mycorrhizal fungi (AMF), and for assessing the efficacy of microbial inoculants and plant-microbe interaction modulating compounds in agricultural and pharmaceutical research.

Introduction

Dianil Blue 2R is a textile dye that has found application in microbiology and plant sciences as a stain for fungal and other microbial structures within plant tissues. Its mechanism relies on the differential binding to the chitin and other components of microbial cell walls, allowing for clear visualization against the background of plant root cells. Proper sample preparation, including clearing and acidification, is critical for effective staining and subsequent analysis. The protocols provided herein are adapted from established methods for similar cotton blue type stains and are designed to deliver reliable and reproducible results.

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Core Applications

- Quantification of Mycorrhizal Colonization: Assess the percentage of root length colonized by arbuscular mycorrhizal fungi, a key indicator of symbiotic efficiency.
- Visualization of Fungal Structures: Clearly observe intraradical fungal structures such as hyphae, arbuscules, and vesicles.
- Screening of Microbial Inoculants: Evaluate the root-colonizing ability of beneficial microbes in response to various treatments.
- Assessment of Biocontrol Agents: Study the interaction between pathogenic and beneficial fungi within the root system.
- Drug Discovery and Development: Analyze the impact of novel compounds on plant-microbe interactions at the root level.

Experimental Protocols

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handle all chemicals, particularly potassium hydroxide (KOH) and hydrochloric acid (HCl), in a well-ventilated area or a fume hood.
- Dispose of chemical waste according to your institution's safety guidelines.

Reagents and Solutions

- 10% (w/v) Potassium Hydroxide (KOH): Dissolve 100 g of KOH pellets in 1 L of distilled water.
- Alkaline Hydrogen Peroxide (optional, for pigmented roots): Mix 30 mL of 3% hydrogen peroxide (H_2O_2) with 3 mL of 20% ammonium hydroxide (NH_4OH). Prepare fresh.
- 1% (v/v) Hydrochloric Acid (HCl): Add 10 mL of concentrated HCl to 990 mL of distilled water.

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- **Dianil Blue 2R** Staining Solution (0.05% w/v):
  - Prepare an acidified glycerol solution: 500 mL glycerol, 450 mL distilled water, 50 mL 1% HCl.
  - Dissolve 0.5 g of **Dianil Blue 2R** powder in 1 L of the acidified glycerol solution.
- Destaining Solution: Acidified glycerol (as prepared above without the stain).
- Mounting Medium: 50% (v/v) glycerol in water.

Staining Protocol for Root Colonization

This protocol is a modified procedure based on established methods for staining roots to detect mycorrhizal fungi.[1]

- Root Sampling and Washing:
  - Gently excavate plant roots and wash them thoroughly with tap water to remove all soil and debris.
  - Select fine, non-suberized roots for analysis.
- Clearing of Roots:
  - Place the washed root samples into histology cassettes or small beakers.
  - Submerge the roots in 10% KOH.
  - Heat the samples in a water bath at 90°C for 50-60 minutes. This step removes the cytoplasm and nucleus from the plant cells, making the fungal structures more visible.[1] For delicate roots, a lower temperature or shorter incubation time may be necessary.
- Rinsing:
  - Carefully pour off the KOH solution and rinse the roots thoroughly with tap water until the water runs clear.
- Bleaching (Optional):

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- If the roots are still darkly pigmented, submerge them in an alkaline hydrogen peroxide solution for 5-10 minutes at room temperature.[1]
- Rinse the roots thoroughly with tap water.

- Acidification:
  - Submerge the roots in 1% HCl for 10 minutes at room temperature. Do not rinse after this step.[1] This step neutralizes any residual alkali and optimizes the pH for staining.

- Staining:
  - Remove the HCl and add the 0.05% **Dianil Blue 2R** staining solution, ensuring the roots are fully submerged.
  - Heat the samples in a water bath at 90°C for 50-60 minutes.[1]

- Destaining:
  - Pour off the staining solution (it can be filtered and reused).
  - Rinse the roots with tap water to remove excess stain.
  - For optimal differentiation, store the stained roots in acidified glycerol at 4°C for at least a week. This allows excess stain to leach from the root cells, increasing the contrast of the fungal structures.[1]

Quantitative Analysis

The grid-line intersect method is a widely used technique for quantifying the percentage of root colonization.[1]

Procedure

- Spread the stained and destained root fragments evenly in a Petri dish with a 1 cm x 1 cm grid etched on the bottom.
- Under a dissecting microscope, observe the intersections of the grid lines with the roots.

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- Record the total number of intersections between the grid lines and the roots.
- Record the number of intersections where colonized roots (showing hyphae, arbuscules, or vesicles) cross the grid lines.
- Calculate the percentage of root colonization using the following formula:

  % Root Colonization = (Number of intersections with colonized roots / Total number of intersections with roots) x 100

Data Presentation

Sample ID	Treatment	Total Intersections	Intersections with Colonized Roots	% Root Colonization
A1	Control	150	75	50.0
A2	Control	145	68	46.9
B1	Treatment X	160	120	75.0
B2	Treatment X	155	118	76.1
C1	Treatment Y	152	95	62.5
C2	Treatment Y	148	90	60.8

Visualizations

Experimental Workflow

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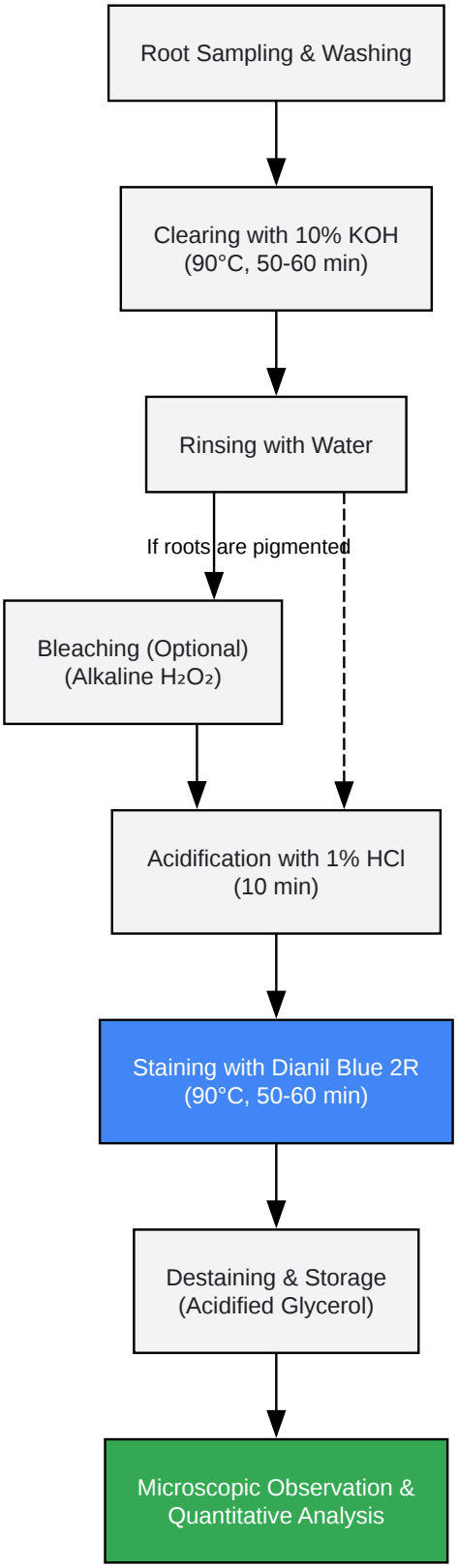

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Caption: Workflow for staining root samples with **Dianil Blue 2R**.

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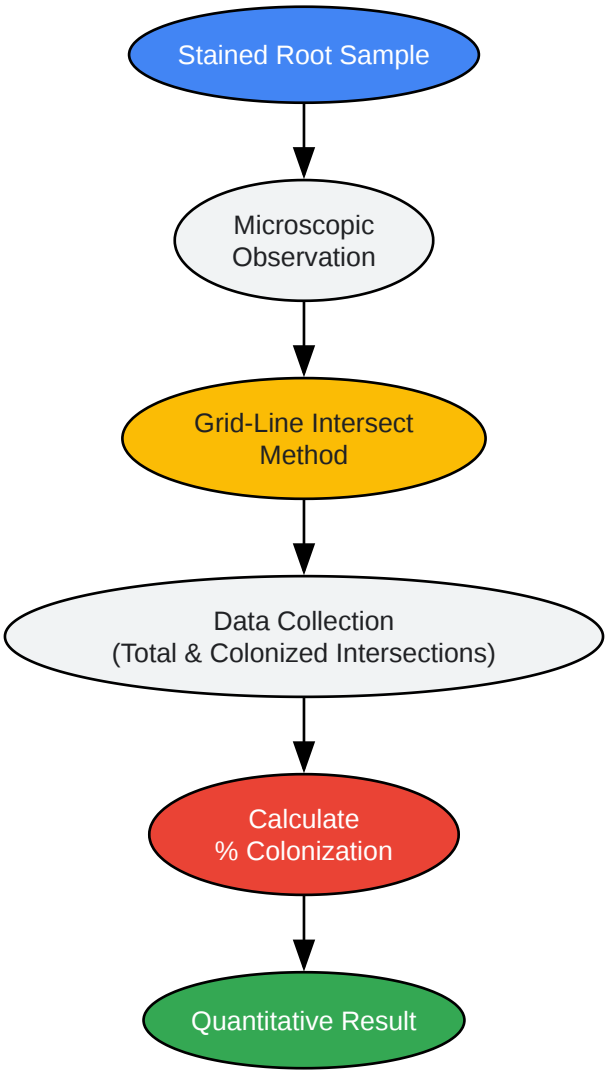
Logical Relationship for Colonization Assessment



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Caption: Logical steps for quantifying root colonization.

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References

- 1. CICG - FURB - Root Colonization [sites.google.com]
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